

The Biological Functions of Biotinylated Galactosylceramide: A Technical Guide

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Compound of Interest

Compound Name:	<i>N-Hexanoyl-biotin-galactosylceramide</i>
Cat. No.:	B15551320

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Introduction

Galactosylceramide (GalCer) is a ubiquitous glycosphingolipid, playing a pivotal role in a myriad of biological processes. From the structural integrity of myelin sheaths to the intricate signaling cascades governing immune responses, GalCer stands as a key modulator of cellular function. The advent of biotinylated galactosylceramide has revolutionized the study of this essential lipid, providing a powerful molecular tool to probe its interactions, localization, and dynamic functions within the complex cellular milieu. This technical guide provides an in-depth exploration of the biological functions of biotinylated galactosylceramide, with a focus on its application in research and drug development. We will delve into its role in key signaling pathways, present quantitative data on its interactions, and provide detailed experimental protocols for its use.

Core Biological Functions of Galactosylceramide

Galactosylceramide is an integral component of cellular membranes, particularly enriched in the nervous system and lipid rafts. Its biological significance stems from its involvement in:

- Myelin Sheath Formation and Maintenance: GalCer is a major constituent of the myelin sheath, the insulating layer surrounding neuronal axons, crucial for rapid nerve impulse conduction.

- Signal Transduction: As a component of lipid rafts, GalCer participates in the spatial organization of signaling molecules, thereby influencing a variety of cellular processes including cell adhesion, proliferation, and apoptosis.
- Immune Regulation: The stereoisomer α -galactosylceramide (α -GalCer) is a potent immunomodulatory lipid that is presented by the CD1d molecule on antigen-presenting cells (APCs) to activate invariant Natural Killer T (iNKT) cells. This activation triggers a cascade of downstream immune responses with implications for cancer immunotherapy, autoimmune diseases, and infectious diseases.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Pathogen Recognition: GalCer can act as a receptor for various pathogens, including HIV-1, facilitating their entry into host cells.[\[4\]](#)[\[5\]](#)

The addition of a biotin moiety to galactosylceramide provides a high-affinity tag for the versatile avidin/streptavidin system, enabling researchers to track, isolate, and quantify GalCer and its interacting partners with high specificity and sensitivity.[\[6\]](#)

Quantitative Data on Biotinylated Galactosylceramide Interactions

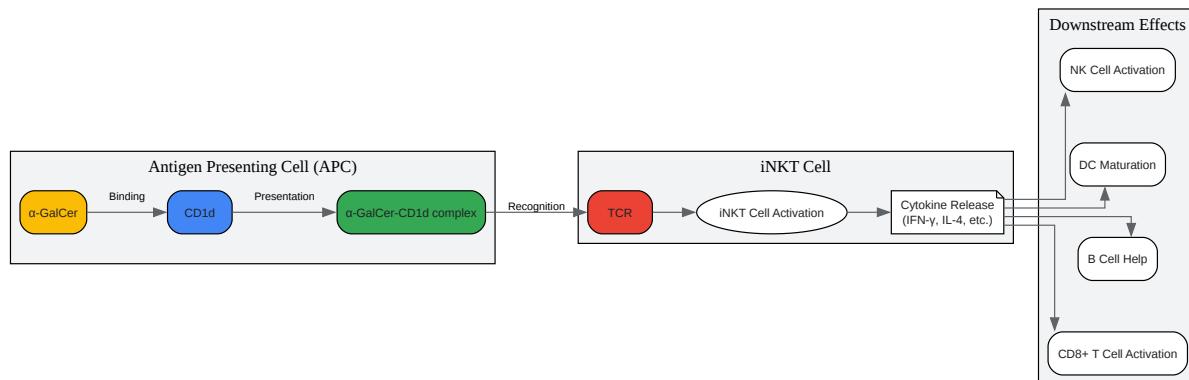
The biotin tag allows for precise quantitative analysis of galactosylceramide's binding kinetics and affinities with its interacting partners. The following tables summarize key quantitative data from the literature.

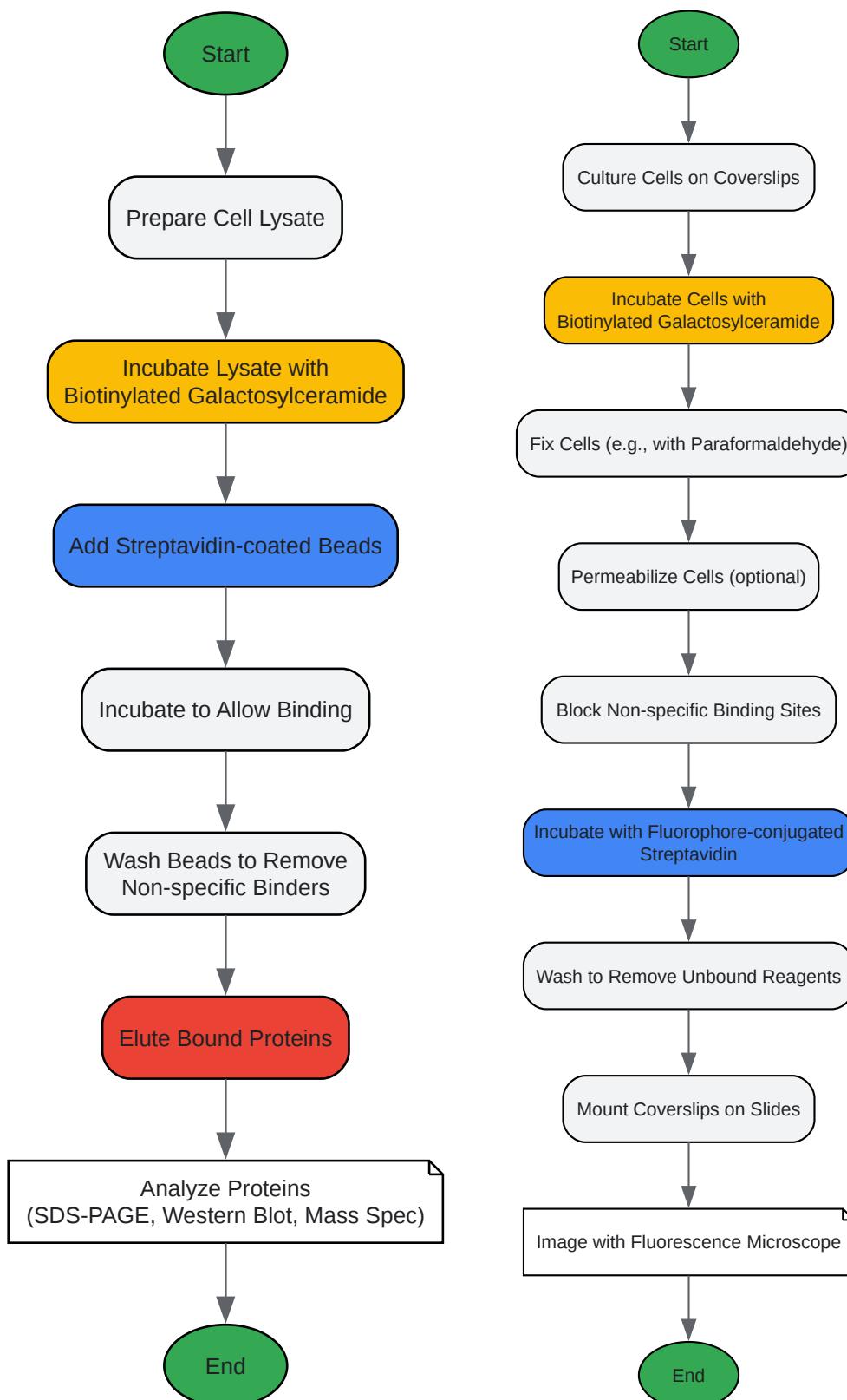
Interaction	Method	Affinity (KD)	Reference
α -Galactosylceramide - human CD1d	Surface Plasmon Resonance (SPR)	0.1 - 1 μ M	[2]
α -Galactosylceramide - mouse CD1d	Surface Plasmon Resonance (SPR)	0.1 - 1 μ M	[2]
Biotinylated α -GalCer - mouse CD1d	Surface Plasmon Resonance (SPR)	\sim 0.2 μ M	[2]

Compound	Target	Assay	IC50	Reference
Compound 19	UGT8 (human)	Mass Spectrometry-based assay	0.2 nM	[7]
α -Galactosylceramide	Hepatitis B Virus (HBV) secretion	Cell-based assay	0.4 ± 1.1 nM	[8]
Various Xanthophylls	UGT Isoforms	In vitro inhibition assay	Varies (μ M range)	[9]
GCase Inhibitors	Velaglucerase alfa (GCase)	In vitro enzyme inhibition	Varies (μ M range)	[10]

Signaling Pathways Involving Galactosylceramide iNKT Cell Activation by α -Galactosylceramide

The most well-characterized signaling pathway involving a galactosylceramide isoform is the activation of invariant Natural Killer T (iNKT) cells by α -galactosylceramide (α -GalCer). This process is central to various immune responses.



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